

Handling and Storage Guidelines for 2-Butoxy-N-(2-methoxybenzyl)aniline

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Compound of Interest

Compound Name: 2-Butoxy-N-(2-methoxybenzyl)aniline

Cat. No.: B1385607

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A specific Safety Data Sheet (SDS) for **2-Butoxy-N-(2-methoxybenzyl)aniline** is not readily available. The following guidelines are based on the safety profiles of structurally similar compounds, including 2-butoxyethanol, N-benzylaniline derivatives, and 2-methoxyaniline. It is imperative to handle this compound with caution and to perform a thorough risk assessment before use.

Introduction

2-Butoxy-N-(2-methoxybenzyl)aniline is a substituted aniline derivative with potential applications in pharmaceutical research and drug development.^[1] Its structure combines functionalities that necessitate careful handling to minimize exposure and ensure laboratory safety. This document provides detailed protocols for the safe handling, storage, and disposal of this compound, based on available data for related substances.

Hazard Identification and Precautionary Measures

Based on the toxicological data of related aniline and benzyl compounds, **2-Butoxy-N-(2-methoxybenzyl)aniline** should be treated as a potentially hazardous substance.

Potential Hazards:

- Skin and Eye Irritation: Similar aniline compounds can cause significant skin and eye irritation.[2]
- Toxicity: May be harmful if swallowed, inhaled, or absorbed through the skin.[3][4] Aniline derivatives can affect the blood's oxygen-carrying capacity (methemoglobinemia).
- Carcinogenicity: 2-Methoxyaniline, a structural component, is classified as a possible human carcinogen (IARC Group 2B).[4] Therefore, **2-Butoxy-N-(2-methoxybenzyl)aniline** should be handled as a potential carcinogen.
- Respiratory Tract Irritation: Vapors or aerosols may cause respiratory irritation.[5]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P301 + P330 + P331: IF SWALLOWED: rinse mouth. Do NOT induce vomiting.[4]
- P302 + P350: IF ON SKIN: Gently wash with plenty of soap and water.[4]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [4]
- P316: Get emergency medical help immediately.[4]

Quantitative Data for Structurally Related Compounds

The following table summarizes key quantitative data for compounds structurally related to **2-Butoxy-N-(2-methoxybenzyl)aniline**. This data can be used to infer potential physical and toxicological properties.

Property	N-Ethyl-N-benzylaniline	2-Butoxyethanol	2-Methoxy-d3-aniline-3,4,5,6-d4
Physical State	Colorless to light colored liquid[2]	Colorless liquid[6]	Liquid[4]
Boiling Point	545 to 547°F (285 to 286°C) at 760 mmHg[2]	171°C (340°F)	Not Available
Melting Point	93 to 97°F (34 to 36°C)[2]	-75°C (-103°F)	Not Available
Flash Point	>200°F (>93°C)[2]	67°C (153°F)	100 °C (212 °F)[4]
Specific Gravity	1.034 at 66°F (19°C) [2]	0.90	Not Available
Water Solubility	< 1 mg/mL at 72°F (22°C)[2]	Soluble	Not Available
Acute Toxicity (Oral)	Category 4[5]	Harmful if swallowed[3]	Harmful if swallowed[4]
Acute Toxicity (Dermal)	Category 4[5]	Toxic in contact with skin	Toxic in contact with skin[4]
Acute Toxicity (Inhalation)	Category 4[5]	Toxic if inhaled[3]	Toxic if inhaled[4]

Experimental Protocols

Personal Protective Equipment (PPE) Protocol

A stringent PPE protocol is mandatory when handling **2-Butoxy-N-(2-methoxybenzyl)aniline**.

Methodology:

- **Gloves:** Wear nitrile or neoprene gloves that are appropriate for handling organic chemicals. Ensure gloves are inspected for integrity before each use.
- **Eye Protection:** Chemical safety goggles or a face shield are required.[4]

- Lab Coat: A chemically resistant lab coat must be worn at all times.
- Respiratory Protection: All handling of the compound that may generate aerosols or vapors must be conducted in a certified chemical fume hood.[7][8] If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[5]

Weighing and Aliquoting Protocol

This protocol outlines the steps for safely weighing and preparing solutions of the compound.

Methodology:

- Preparation: Ensure the chemical fume hood is operational and the work area is clean and free of clutter.
- Weighing:
 - Tare a clean, dry weighing vessel on an analytical balance inside the fume hood.
 - Carefully transfer the desired amount of **2-Butoxy-N-(2-methoxybenzyl)aniline** to the vessel using a clean spatula.
 - Close the primary container immediately after dispensing.
- Aliquoting:
 - Add the appropriate solvent to the weighing vessel to dissolve the compound.
 - Use a calibrated pipette to transfer the solution to labeled storage vials.
 - For long-term storage of solutions, consider the recommendations for N-Benzylaniline: -80°C for 6 months or -20°C for 1 month.[9]

Spill Response Protocol

In the event of a spill, immediate and appropriate action is critical to prevent exposure and contamination.

Methodology:

- Evacuation: Evacuate all non-essential personnel from the immediate spill area.
- Ventilation: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Containment:
 - For small spills, absorb the material with an inert absorbent such as vermiculite, dry sand, or earth.^[7]
 - Do not use combustible materials like paper towels to absorb the spill.
- Cleanup:
 - Wearing appropriate PPE, carefully scoop the absorbent material into a labeled, sealable waste container.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Disposal: Dispose of the waste in accordance with institutional and local regulations for hazardous chemical waste.^[7]

Storage and Disposal

Proper storage and disposal are essential to maintain the integrity of the compound and to ensure safety.

Storage:

- Container: Store in a tightly closed, properly labeled container.
- Location: Keep in a cool, dry, and well-ventilated area away from incompatible substances.^{[5][7]} The storage area should be locked or otherwise secured.^[7]
- Incompatibilities: Avoid strong oxidizing agents, strong acids, bases, and metals.^{[2][7]}
- Light and Air: Protect from light and air, as some related compounds can form peroxides upon exposure.^[7]

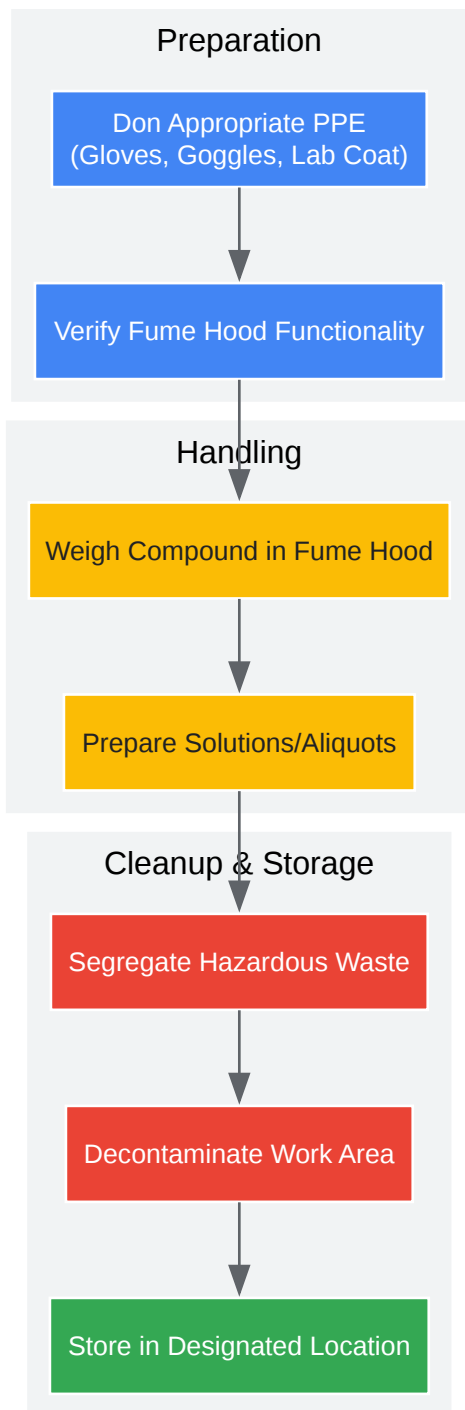
Disposal:

- Dispose of unused compound and contaminated materials as hazardous waste.
- Follow all federal, state, and local regulations for chemical waste disposal.[\[7\]](#)

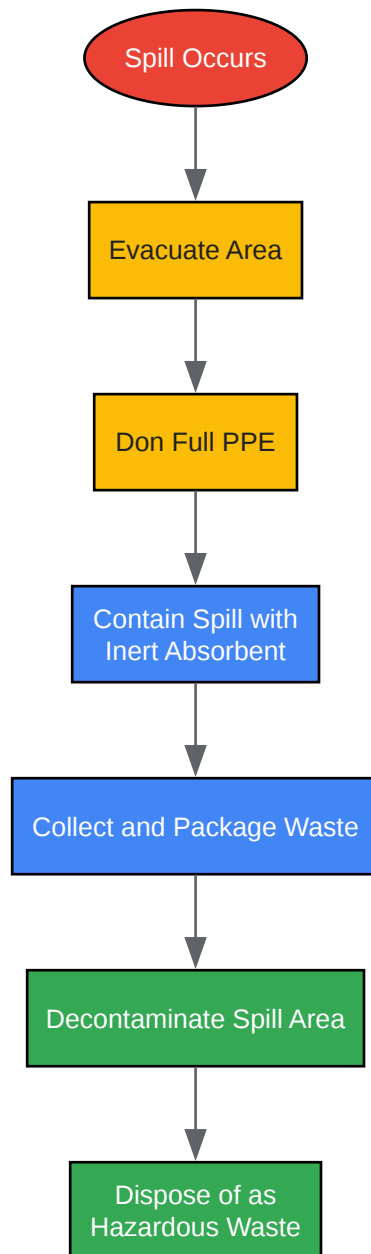
Visualizations

The following diagrams illustrate key workflows for handling **2-Butoxy-N-(2-methoxybenzyl)aniline**.

Safe Handling Workflow



Spill Response Protocol

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